

# n-Nonylbenzene (CAS 1081-77-2): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nonylbenzene

Cat. No.: B091765

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## Introduction

**n-Nonylbenzene**, with the CAS number 1081-77-2, is an aromatic hydrocarbon characterized by a nine-carbon alkyl chain attached to a benzene ring.<sup>[1]</sup> Also known as 1-phenylnonane, it is a colorless to pale yellow liquid with a distinct aromatic odor.<sup>[1]</sup> This compound is of interest in various industrial applications, primarily as a solvent and an intermediate in the synthesis of surfactants, detergents, lubricants, and plasticizers.<sup>[1][2]</sup> While its industrial applications are well-documented, its specific biological activities and potential roles in drug development are not extensively studied in publicly available literature. This technical guide aims to provide a comprehensive overview of the known physicochemical properties, synthesis, applications, and toxicological data of **n-nonylbenzene**, while also highlighting the current gaps in biological research.

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of **n-Nonylbenzene** is presented in the table below, compiled from various sources. This data is essential for its handling, application, and analysis in a laboratory setting.

| Property                              | Value   | Reference(s) |
|---------------------------------------|---|--------------|
| Molecular Formula                     | C <sub>15</sub> H <sub>24</sub>   | [1][3]       |
| Molecular Weight                      | 204.35 g/mol  | [1][3][4]    |
| Appearance                            | Colorless to pale yellow liquid   | [1][2]       |
| Odor                                  | Aromatic  | [1][2]       |
| Boiling Point                         | 282 °C (lit.)   | [2][5]       |
| Melting Point                         | -24.15°C  | [6]          |
| Density                               | 0.858 g/mL at 25 °C (lit.)  | [2][5]       |
| Refractive Index (n <sub>20/D</sub> ) | 1.483 (lit.)  | [2][5]       |
| Flash Point                           | 110 °C (230 °F) - closed cup  | [5][7]       |
| Solubility                            | Insoluble in water; soluble in organic solvents like ethanol and ether. | [1]          |
| Vapor Pressure                        | 0.00571 mmHg  | [4]          |
| Vapor Density                         | 7.04  | [8]          |

### Spectroscopic Data Summary

| Spectrum Type       | Key Data Points  | Reference(s) |
|---------------------|--|--------------|
| GC-MS               | Molecular Ion (m/z): 204. Key fragments observed at m/z 205, 203, 233, 71.                     | [4]          |
| IR Spectrum         | Data available from NIST and other spectral databases.   | [9]          |
| <sup>1</sup> H NMR  | Spectrum available in spectral databases.  | [4]          |
| <sup>13</sup> C NMR | Data for similar compounds like (1-methylnonyl)-benzene is available and can provide insights. | [10]         |

## Synthesis of n-Nonylbenzene

The most common method for the industrial and laboratory synthesis of n-**nonylbenzene** is the Friedel-Crafts alkylation of benzene.[11] This electrophilic aromatic substitution reaction involves reacting benzene with a nonyl-containing alkylating agent, such as nonene or a nonyl halide (e.g., 1-chlorononane), in the presence of a Lewis acid catalyst like aluminum chloride (AlCl<sub>3</sub>) or ferric chloride (FeCl<sub>3</sub>).[5][12]

## Experimental Protocol: Friedel-Crafts Alkylation of Benzene

The following is a generalized experimental protocol for the synthesis of n-**nonylbenzene** via Friedel-Crafts alkylation. Specific reaction conditions such as temperature, reaction time, and molar ratios may need to be optimized for yield and purity.

Materials:

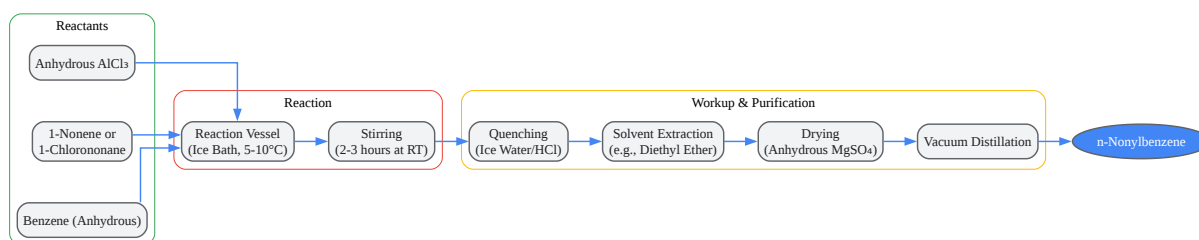
- Benzene (anhydrous)
- 1-Nonene or 1-Chlorononane

- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Ice-cold water
- Diethyl ether or other suitable extraction solvent
- Anhydrous magnesium sulfate or sodium sulfate
- Hydrochloric acid (dilute, for workup)

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube, add anhydrous benzene.
- **Catalyst Addition:** Cool the flask in an ice bath and slowly add anhydrous aluminum chloride in portions with stirring.
- **Alkylation:** Add the alkylating agent (1-nonene or 1-chlorononane) dropwise from the dropping funnel to the stirred mixture. Maintain the temperature between 5-10 °C to control the exothermic reaction.[5]
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2-3 hours.[5] The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Quenching:** Carefully quench the reaction by slowly pouring the reaction mixture over crushed ice and water.[5] A dilute solution of hydrochloric acid can be added to dissolve any remaining aluminum salts.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (or another suitable organic solvent) two to three times.[5]
- **Washing and Drying:** Combine the organic layers and wash with water, followed by a saturated sodium bicarbonate solution, and finally with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Purification: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The crude product can be purified by vacuum distillation to obtain pure **n-nonylbenzene**.



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**Caption:** Workflow for the synthesis of **n-Nonylbenzene** via Friedel-Crafts alkylation.

## Applications

The primary applications of **n-nonylbenzene** are in the industrial sector:

- Surfactant and Detergent Manufacturing: **n-Nonylbenzene** is a precursor in the production of linear alkylbenzene sulfonates (LAS), which are widely used as surfactants in detergents and cleaning products.<sup>[1][13]</sup>
- Solvent: It can be employed as a solvent in certain chemical reactions and formulations due to its nonpolar nature and high boiling point.<sup>[2][5]</sup> For instance, it has been used as a solvent in the synthesis of meso-tetraalkylporphyrins.<sup>[2][5]</sup>
- Lubricants and Plasticizers: It also finds use in the manufacturing of lubricants and plasticizers.<sup>[1]</sup>

# Toxicology and Environmental Fate

## Toxicological Profile

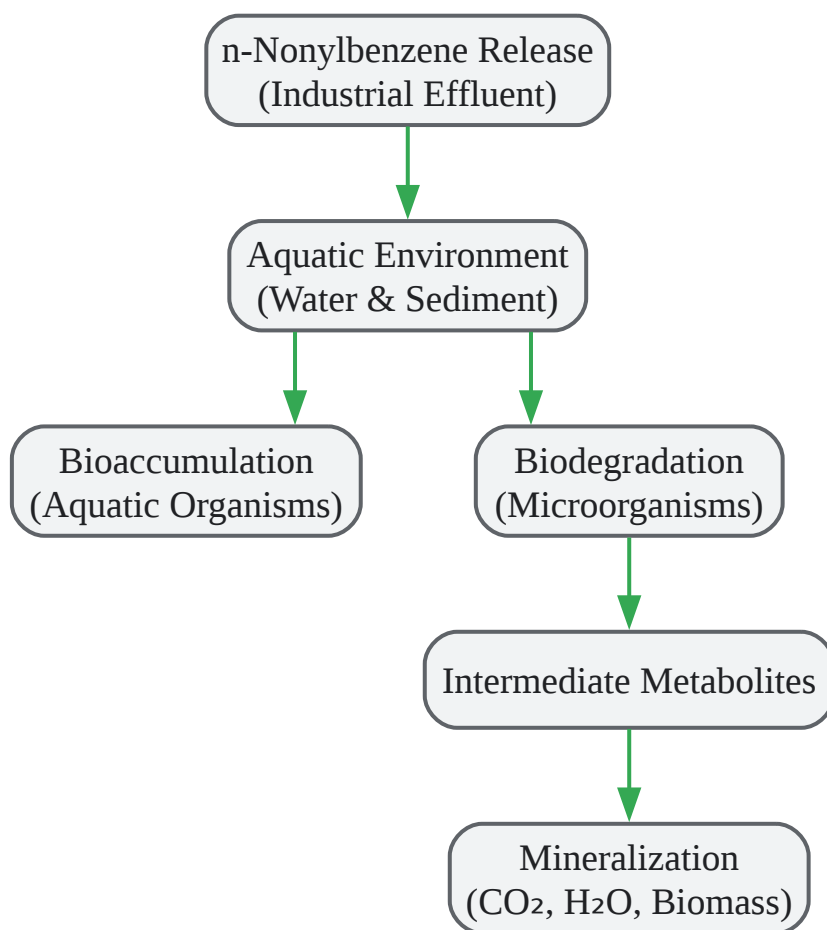
The toxicological data for n-**nonylbenzene** is limited. It is generally considered to have low to moderate toxicity.[\[1\]](#)

- Irritation: It can cause skin and eye irritation upon contact.[\[1\]](#)
- Narcosis: In high concentrations, it can act as a narcotic.[\[2\]](#)
- Carcinogenicity: The benzene component of the molecule raises concerns about potential carcinogenicity with chronic exposure, though specific studies on n-**nonylbenzene** are lacking.[\[13\]](#)

## Environmental Fate

n-**Nonylbenzene** is hydrophobic and has low water solubility, which influences its environmental distribution.[\[1\]](#)

- Persistence and Bioaccumulation: There are environmental concerns due to its potential persistence and bioaccumulation in aquatic systems.[\[1\]](#)
- Biodegradation: While specific biodegradation pathways for n-**nonylbenzene** are not well-elucidated, studies on similar compounds like nonylphenol suggest that biodegradation can occur under both aerobic and anaerobic conditions, although it can be slow.[\[14\]](#) The degradation of the alkyl chain is a key step in its breakdown. Fungi have been shown to degrade 4-n-nonylphenol through different mechanisms, either starting at the terminal end of the alkyl chain or on the benzene ring.[\[15\]](#)



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**Caption:** Conceptual diagram of the environmental fate of n-**Nonylbenzene**.

## Biological Activity and Drug Development Potential

Currently, there is a significant lack of publicly available research on the specific biological activities of n-**nonylbenzene**. Searches of scientific literature and databases do not reveal studies investigating its interaction with specific signaling pathways, its potential as a therapeutic agent, or its use as a scaffold in drug design. Its primary relevance to the pharmaceutical and life sciences sector appears to be as a potential, albeit not commonly cited, solvent or starting material for synthesis. The toxicological profile of the benzene moiety would likely limit its direct application in drug development without significant modification.[16] [17]

## Safety and Handling

Based on available safety data sheets, the following precautions should be taken when handling **n-nonylbenzene**:

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coats.[5][8] In case of insufficient ventilation, a suitable respirator should be used.
- Handling: Avoid contact with skin and eyes. Do not breathe mist, vapors, or spray. Handle in a well-ventilated area.[8][12]
- Storage: Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed and away from strong oxidizing agents.[8][12]
- Fire Safety: It is a combustible liquid. Use water spray, carbon dioxide, dry chemical, or foam for extinguishing fires.[8]

## Conclusion

**n-Nonylbenzene** (CAS 1081-77-2) is an industrially significant chemical with well-defined physicochemical properties and established synthesis routes. Its primary applications are as a solvent and an intermediate in the chemical industry. While toxicological data suggests it should be handled with care due to its irritant properties and the potential hazards associated with aromatic hydrocarbons, there is a notable absence of research into its specific biological activities and interactions with cellular pathways. For researchers and professionals in drug development, **n-nonylbenzene** currently presents more as a chemical entity with a need for further biological characterization rather than a compound with known therapeutic potential. Future research is required to explore any potential bioactivity to determine if it or its derivatives could have applications in the life sciences beyond their current industrial uses.

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- To cite this document: BenchChem. [n-Nonylbenzene (CAS 1081-77-2): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091765#n-nonylbenzene-cas-number-1081-77-2]

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